

Personal protective equipment for handling H-D-Tyr-OEt.HCl

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Compound of Interest

Compound Name: H-D-Tyr-OEt.HCl

Cat. No.: B613185

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Essential Safety and Handling Guide for H-D-Tyr-OEt.HCl

This guide provides critical safety, handling, and disposal information for **H-D-Tyr-OEt.HCl** (D-Tyrosine ethyl ester hydrochloride) to ensure a safe laboratory environment for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for minimizing risk and ensuring regulatory compliance.

Hazard Summary and Identification

H-D-Tyr-OEt.HCl is a derivative of the amino acid D-tyrosine. While a specific Safety Data Sheet (SDS) for the D-enantiomer is not readily available, data from the L-enantiomer (L-Tyrosine ethyl ester hydrochloride) provides a strong basis for hazard assessment due to their identical chemical composition and similar expected properties. The primary hazards are associated with irritation upon contact or inhalation.

Quantitative Data Summary

Property	Value	Source
Chemical Formula	C ₁₁ H ₁₆ ClNO ₃	[1]
Molecular Weight	245.7 g/mol	[1]
Appearance	White to off-white powder/crystal	[2]
Melting Point	166-170 °C	[1][2]
Oral LD50 (Rat)	13800 mg/kg	[1]
Solubility	Soluble in water	[2]

Hazard Identification

Hazard	Description
Inhalation	May cause respiratory tract irritation.
Skin Contact	May cause skin irritation.
Eye Contact	May cause eye irritation.
Ingestion	May be harmful if swallowed.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following PPE is mandatory when handling **H-D-Tyr-OEt.HCl** in its solid form and in solution.

Protection Type	Required PPE	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side shields or goggles.	Goggles should be worn when there is a risk of dust generation or splashing.
Hand Protection	Chemical-resistant gloves (Nitrile recommended).	Change gloves immediately if contaminated. For prolonged contact, consult glove manufacturer's chemical resistance data.
Body Protection	Laboratory coat.	A buttoned lab coat should be worn to protect skin and clothing.
Respiratory Protection	NIOSH-approved respirator (e.g., N95).	Required when handling the powder outside of a certified chemical fume hood or powder weighing station.

Operational and Handling Plan

A systematic approach to handling **H-D-Tyr-OEt.HCl** will minimize the risk of exposure and contamination. All handling of the solid compound should be performed within a certified chemical fume hood or a powder weighing station to control airborne particles.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, hazard information, and date of receipt.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[1] Recommended storage temperature is between 2-8°C.^[3]

Weighing and Solution Preparation (Experimental Protocol)

- Preparation: Before handling the compound, ensure all necessary equipment, including a tared, sealable container for transport, is within the fume hood. Cover the work surface with absorbent bench paper.^[4]
- Weighing: Carefully open the stock container inside the fume hood. Using a dedicated spatula, transfer the desired amount of the powder to the tared container. Avoid creating dust.^[5]
- Dissolution: To prepare a solution, slowly add the weighed powder to the solvent in a suitable container within the fume hood. Stir gently to dissolve.
- Cleanup: After handling, decontaminate the spatula and any other equipment used. Wipe down the work surface within the fume hood.

Disposal Plan

As a halogenated organic compound, **H-D-Tyr-OEt.HCl** requires specific disposal protocols. Do not dispose of this chemical down the drain or in regular trash.^[6]

Waste Segregation and Collection

- Solid Waste: All solid **H-D-Tyr-OEt.HCl** waste, including contaminated PPE (gloves, weigh boats, etc.), must be collected in a designated, clearly labeled "Halogenated Organic Solid Waste" container.^{[6][7]}
- Liquid Waste: Solutions containing **H-D-Tyr-OEt.HCl** should be collected in a designated "Halogenated Organic Liquid Waste" container.^[8]
- Sharps Waste: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

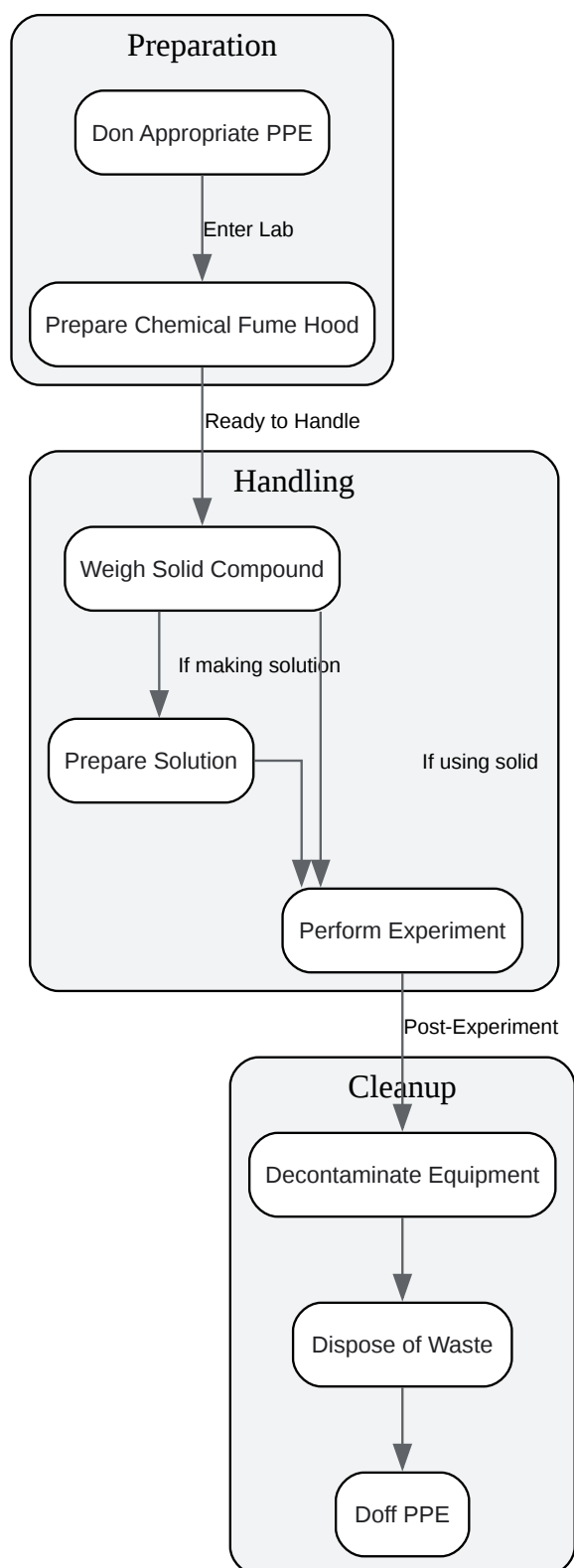
Container Management

- Waste containers must be kept closed except when adding waste.^[8]

- Ensure waste containers are properly labeled with the contents and associated hazards.[8]
- Store waste containers in a designated satellite accumulation area away from incompatible materials.

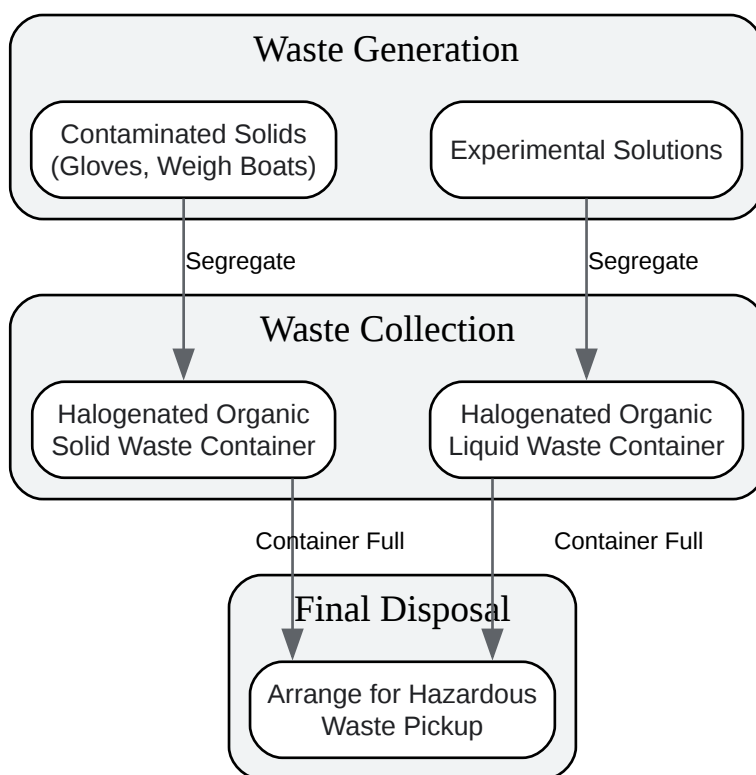
Workflow and Logical Relationships

The following diagrams illustrate the key workflows for handling and disposing of **H-D-Tyr-OEt.HCl**.



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Caption: Workflow for the safe handling of **H-D-Tyr-OEt.HCl**.



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Caption: Waste disposal workflow for **H-D-Tyr-OEt.HCl**.

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